

The Versatile Building Block: A Technical Guide to 4-Methoxy-2,6-dimethylpyrimidine

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Compound of Interest

Compound Name: 4-Methoxy-2,6-dimethylpyrimidine

CAS No.: 14001-62-8

Cat. No.: B082843

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxy-2,6-dimethylpyrimidine is a heterocyclic organic compound that serves as a crucial and versatile intermediate in the synthesis of a wide array of biologically active molecules.^[1] Its pyrimidine core, a fundamental structural motif in many biologically active compounds, is enhanced by the presence of a methoxy group and two methyl groups, which influence its reactivity and make it a valuable precursor in medicinal chemistry and agrochemical development.^[1] This technical guide provides a comprehensive overview of the synthesis, characterization, reactivity, and applications of **4-Methoxy-2,6-dimethylpyrimidine**, with a focus on its role in the development of novel therapeutic agents and other commercially significant products.

Core Properties and Characterization

Chemical Identity:

Property	Value
IUPAC Name	4-methoxy-2,6-dimethylpyrimidine
CAS Number	14001-62-8
Molecular Formula	C ₇ H ₁₀ N ₂ O
Molecular Weight	138.17 g/mol
InChI	InChI=1S/C7H10N2O/c1-5-4-7(10-3)9-6(2)8-5/h4H,1-3H3

Spectroscopic Characterization:

The structural elucidation of **4-Methoxy-2,6-dimethylpyrimidine** is accomplished through a combination of spectroscopic techniques. While a complete set of publicly available experimental spectra for this specific compound is limited, data from structurally similar compounds and predictive models provide a reliable basis for its characterization.

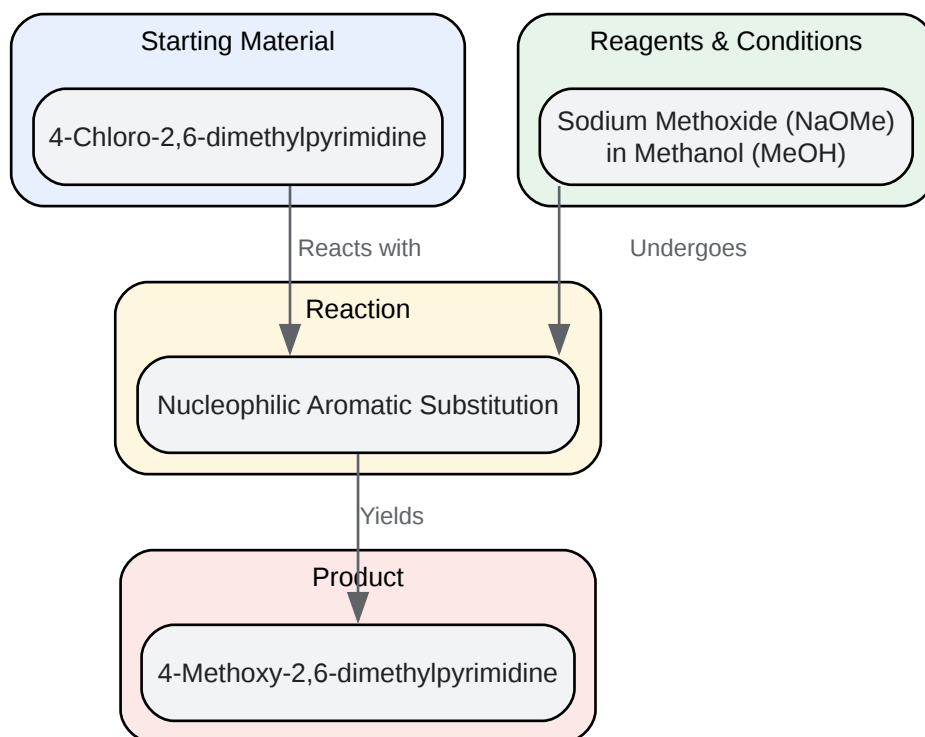
- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show a singlet for the aromatic proton on the pyrimidine ring, a singlet for the methoxy group protons, and a singlet for the protons of the two equivalent methyl groups.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will display distinct signals for the carbon atoms of the pyrimidine ring, the methoxy carbon, and the methyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands corresponding to C-H stretching of the aromatic and methyl groups, C=N and C=C stretching of the pyrimidine ring, and C-O stretching of the methoxy group.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. For the related compound 4-Methoxy-2-methylpyrimidine, the top three m/z peaks are observed at 42, 124, and 123.^[2]

Synthesis of 4-Methoxy-2,6-dimethylpyrimidine

The most plausible and efficient method for the synthesis of **4-Methoxy-2,6-dimethylpyrimidine** is through the nucleophilic aromatic substitution of a corresponding

chloropyrimidine. This common strategy in pyrimidine chemistry involves the displacement of a chloro group with a methoxy group.

Workflow for the Synthesis of 4-Methoxy-2,6-dimethylpyrimidine:



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Caption: Synthetic pathway for **4-Methoxy-2,6-dimethylpyrimidine**.

Experimental Protocol (Adapted from similar procedures):

This protocol is adapted from established procedures for the methoxylation of chloropyrimidines.^{[3][4]}

Materials:

- 4-Chloro-2,6-dimethylpyrimidine

- Sodium methoxide solution (e.g., 25-30% in methanol) or freshly prepared sodium methoxide
- Anhydrous methanol
- Inert solvent (e.g., toluene, optional)
- Standard laboratory glassware for organic synthesis

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-chloro-2,6-dimethylpyrimidine in anhydrous methanol.
- **Addition of Base:** Slowly add a solution of sodium methoxide in methanol to the reaction mixture at room temperature. An exothermic reaction may be observed.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the methanol under reduced pressure.
- **Extraction:** Dissolve the residue in water and extract with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization or column chromatography.

Reactivity and Chemical Transformations

The reactivity of **4-Methoxy-2,6-dimethylpyrimidine** is dictated by the electronic properties of the pyrimidine ring and its substituents. The electron-donating nature of the methoxy and methyl groups can influence the regioselectivity of further reactions.

- **Condensation Reactions:** The methyl groups at the 2- and 6-positions can be activated for condensation reactions with aldehydes and other electrophiles, allowing for the extension of

the molecular framework.[1]

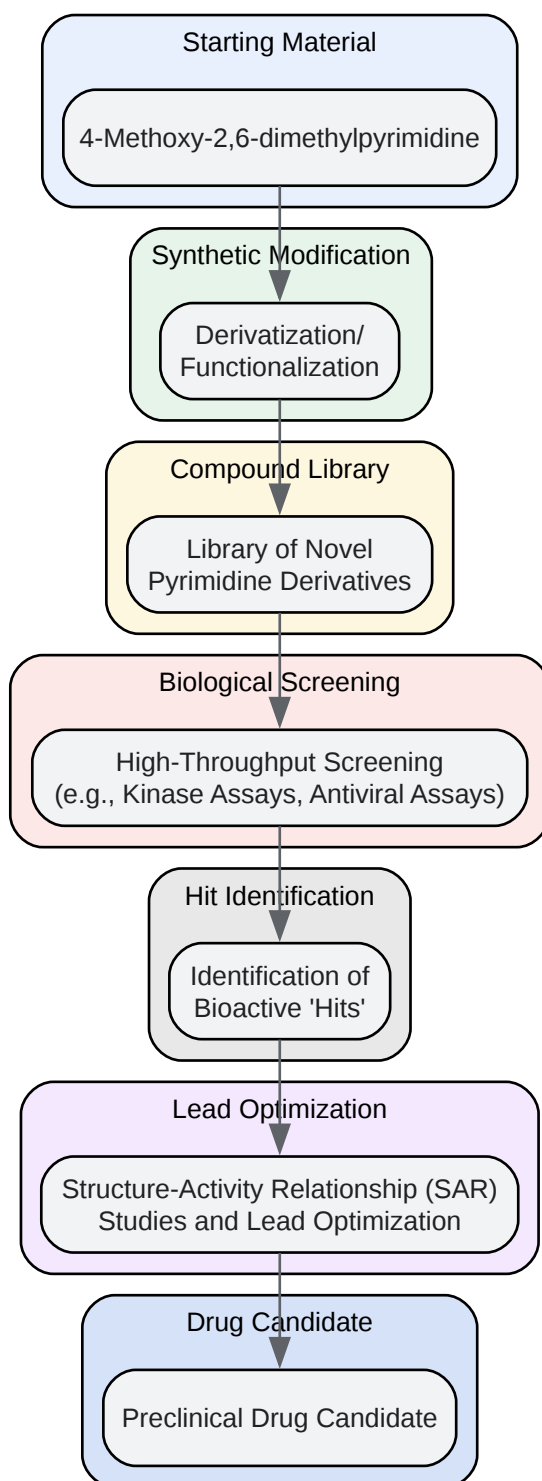
- **Nucleophilic Substitution:** While the methoxy group is generally a poor leaving group, it can be displaced by strong nucleophiles under certain conditions, particularly if the pyrimidine ring is activated by electron-withdrawing groups.

Applications in Drug Discovery and Agrochemicals

The pyrimidine scaffold is a well-established pharmacophore in a variety of therapeutic areas. Derivatives of **4-Methoxy-2,6-dimethylpyrimidine** have been explored for their potential as:

- **Antiviral Agents:** Pyrimidine derivatives are known to exhibit a broad spectrum of antiviral activities.[5][6][7] The structural features of **4-Methoxy-2,6-dimethylpyrimidine** make it an attractive starting point for the synthesis of novel antiviral compounds.
- **Anticancer Agents:** The pyrimidine core is a key component of many anticancer drugs, often acting as kinase inhibitors.[8][9] By serving as a scaffold for further chemical modifications, **4-Methoxy-2,6-dimethylpyrimidine** can be utilized to develop new generations of targeted cancer therapies.
- **Herbicides and Fungicides:** Pyrimidine derivatives are widely used in the agrochemical industry.[1] The **4-Methoxy-2,6-dimethylpyrimidine** moiety can be incorporated into molecules designed to inhibit essential biochemical pathways in weeds and fungi, leading to the development of effective crop protection agents.

Drug Discovery Workflow Utilizing 4-Methoxy-2,6-dimethylpyrimidine:



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